

Personal protective equipment for handling 1-(3-Bromopyridin-2-yl)ethanone

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Compound of Interest

Compound Name: 1-(3-Bromopyridin-2-yl)ethanone

Cat. No.: B187598

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Essential Safety and Handling Guide for 1-(3-Bromopyridin-2-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(3-Bromopyridin-2-yl)ethanone** in a laboratory setting. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

I. Chemical and Physical Properties

A summary of the key quantitative data for **1-(3-Bromopyridin-2-yl)ethanone** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₆ BrNO
Molecular Weight	200.03 g/mol
Appearance	Light yellow to brown solid
Boiling Point	246.0 ± 25.0 °C (Predicted)
Density	1.534 ± 0.06 g/cm ³ (Predicted)
Storage Temperature	Room Temperature, Inert Atmosphere

II. Hazard Identification and Personal Protective Equipment (PPE)

1-(3-Bromopyridin-2-yl)ethanone is classified as harmful if inhaled, swallowed, or in contact with skin. It can cause skin, eye, and respiratory irritation. All handling of this compound must be conducted in a certified chemical fume hood.

A. Personal Protective Equipment (PPE) Requirements:

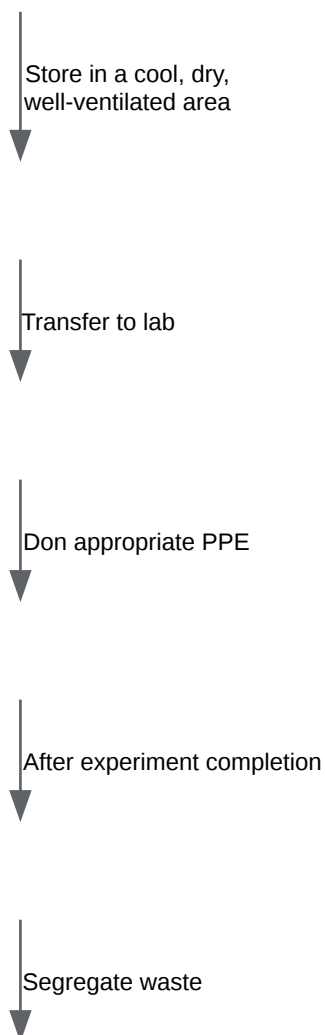
PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 standard.	Protects eyes from splashes and vapors.
Face Protection	Face shield (in addition to goggles).	Required when there is a risk of explosion, significant splash, or highly exothermic reaction.
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended).	Protects skin from absorption. It is crucial to inspect gloves before each use and dispose of them immediately after contamination. Since specific permeation data for 1-(3-Bromopyridin-2-yl)ethanone is not available, it is strongly recommended to perform on-site testing to determine safe usage and breakthrough times.
Body Protection	Flame-resistant lab coat, fully buttoned.	Protects against splashes and fire hazards.
Footwear	Closed-toe, closed-heel shoes.	Prevents exposure from spills.
Respiratory Protection	Use a NIOSH-approved respirator if engineering controls (fume hood) are not sufficient or during emergency situations.	Protects against inhalation of harmful vapors.

B. Engineering Controls:

- Ventilation: All work with **1-(3-Bromopyridin-2-yl)ethanone** must be performed in a properly functioning chemical fume hood to minimize inhalation exposure.[\[1\]](#)[\[2\]](#)
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

III. Operational Plan for Safe Handling

The following step-by-step workflow ensures the safe handling of **1-(3-Bromopyridin-2-yl)ethanone** from receipt to use.



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Figure 1: Workflow for Handling **1-(3-Bromopyridin-2-yl)ethanone**.

Step 1: Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the container is properly labeled.

Step 2: Storage

- Store the compound in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[3]
- Keep the container tightly closed and store under an inert atmosphere.

Step 3: Pre-Handling Checks

- Before handling, review the Safety Data Sheet (SDS).
- Ensure the chemical fume hood is functioning correctly.
- Assemble all necessary equipment and PPE.

Step 4: Handling in a Fume Hood

- Don all required PPE as specified in the table above.
- Conduct all weighing, transferring, and experimental procedures within the fume hood.
- Avoid the formation of dust and aerosols.

Step 5: Post-Handling Decontamination

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated waste stream.
- Wash hands thoroughly with soap and water after handling.

IV. Emergency Procedures

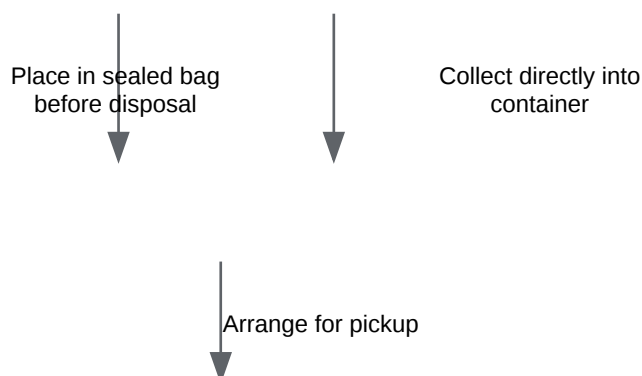
Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[4]

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Do not allow the material to enter drains or waterways.

V. Disposal Plan

All waste containing **1-(3-Bromopyridin-2-yl)ethanone** is considered hazardous waste and must be disposed of according to institutional and governmental regulations.



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Figure 2: Disposal Workflow for **1-(3-Bromopyridin-2-yl)ethanone** Waste.

Step 1: Waste Segregation

- Collect all waste materials, including unused product, contaminated solvents, and disposable PPE, in a designated and clearly labeled hazardous waste container for halogenated organic compounds.^[5]

Step 2: Container Management

- Use a container that is compatible with the chemical and can be tightly sealed.
- Keep the waste container closed at all times, except when adding waste.
- Store the waste container in a designated satellite accumulation area.

Step 3: Final Disposal

- Arrange for the disposal of the hazardous waste through a licensed environmental management company.
- Common disposal methods for halogenated organic compounds include high-temperature incineration.

By following these detailed safety and handling procedures, researchers can minimize the risks associated with the use of **1-(3-Bromopyridin-2-yl)ethanone** and ensure a safe laboratory environment.

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